

Personal protective equipment for handling Dess-Martin periodinane

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Compound of Interest

Compound Name: Dess-Martin periodinane

Cat. No.: B144149

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Essential Safety and Handling Guide for Dess-Martin Periodinane

Dess-Martin periodinane (DMP) is a highly effective and widely used oxidizing agent in organic synthesis, valued for its mild reaction conditions and high chemoselectivity. However, its utility is matched by significant potential hazards that demand strict adherence to safety protocols. This guide provides essential information on the personal protective equipment (PPE), handling procedures, and disposal of DMP to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Summary

Dess-Martin periodinane is classified as a hazardous substance with multiple risks. It is a strong oxidizer that can intensify fires and may cause an explosion if heated under confinement.^{[1][2][3]} The compound is harmful if swallowed, inhaled, or absorbed through the skin.^{[1][2][4]} It is also known to cause serious eye irritation and skin irritation, as well as potential respiratory tract irritation.^{[1][2][4]} DMP is sensitive to air, moisture, and light, and may form explosive compounds if not handled or stored correctly.^{[2][4][5]}

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Dess-Martin periodinane** to minimize exposure and prevent injury.

- Hand Protection: Wear chemical-resistant gloves that satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.^[1] Always inspect gloves before use and use proper glove removal techniques to avoid skin contact.^[1]
- Eye/Face Protection: Use safety goggles with side protection to shield against dust and splashes.^[6]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.^[2]^[4] A lab coat is the minimum requirement.
- Respiratory Protection: If there is a risk of dust formation or if engineering controls are insufficient, use a NIOSH (US) or CEN (EU) approved respirator.^[1]^[4] A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended.^[1]

Quantitative Safety Data

The following table summarizes the key hazard classifications and storage recommendations for **Dess-Martin periodinane**.

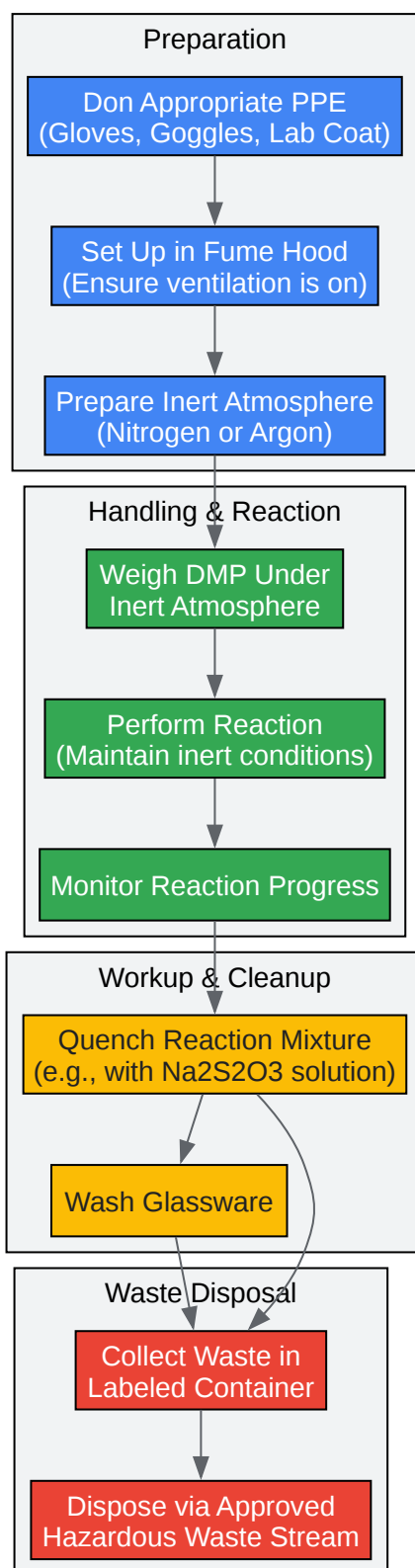
Parameter	Value	Source
GHS Hazard Statements	H272: May intensify fire; oxidiser	[1]
H302: Harmful if swallowed	[1]	
H312: Harmful in contact with skin	[1]	
H315: Causes skin irritation	[1]	
H319: Causes serious eye irritation	[1]	
H332: Harmful if inhaled	[1]	
H335: May cause respiratory irritation	[1]	
EUH044: Risk of explosion if heated under confinement	[1]	
Recommended Storage Temp.	-20°C (Deep freeze)	[1][4][6]
Incompatible Materials	Strong reducing agents, combustible materials	[2][4][5]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is critical for safety.

Experimental Workflow: Safe Handling Protocol

The following diagram outlines the essential steps for the safe handling of **Dess-Martin periodinane** from preparation through to disposal.



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Caption: Workflow for the safe handling of **Dess-Martin periodinane**.

Step-by-Step Handling and Storage Procedures

- Engineering Controls: Always handle **Dess-Martin periodinane** in a well-ventilated area, preferably inside a chemical fume hood.^{[1][4]} An eyewash station and a safety shower must be readily accessible.^[4]
- Safe Handling:
 - Avoid contact with skin and eyes.^{[2][4]}
 - Avoid the formation of dust and aerosols.^{[1][5]}
 - Handle under an inert gas like nitrogen or argon, as DMP is sensitive to air and moisture.^{[1][5]}
 - Keep away from sources of ignition and combustible materials such as wood, paper, or oil.^{[1][4][5]}
- Storage:
 - Store in a cool, dry, and well-ventilated place.^{[1][5]}
 - The recommended storage temperature is -20°C in a freezer.^{[4][6]}
 - Keep the container tightly closed and store under an inert atmosphere.^{[1][4][5]}
 - Do not store near incompatible materials like strong reducing agents or combustibles.^{[4][5]}

Spill Response Plan

In the event of a spill, follow these procedures immediately:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Protect: Wear the full personal protective equipment as described above, including respiratory protection.^[1]

- Contain: Contain the spill using a non-combustible absorbent material like dry sand or earth. DO NOT use combustible materials such as sawdust.[3]
- Clean-up: Carefully sweep or shovel the material into a suitable, labeled container for disposal.[1][5] Avoid generating dust. Wet-brushing or using an electrically protected vacuum cleaner can be effective methods.[1]
- Decontaminate: Clean the spill area thoroughly.

Disposal Plan

- Waste Collection: Collect all waste material, including contaminated absorbents and disposable PPE, in a suitable, closed, and clearly labeled container for hazardous waste.
- Disposal Method: Dispose of the waste through a licensed professional waste disposal service.[2] Adhere strictly to all local, state, and federal regulations.
- Environmental Precaution: Do not let the product or its waste enter drains or waterways.[1] Reaction workups often involve quenching with a sodium thiosulfate solution followed by washing with sodium bicarbonate.[7] These aqueous layers should also be disposed of as hazardous waste.

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